

Application Notes and Protocols: Melamine Phosphate in Polymer Flame Retardancy

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Compound of Interest

Compound Name: 1,3,5-Triazine-2,4,6-triamine,
phosphate

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Introduction

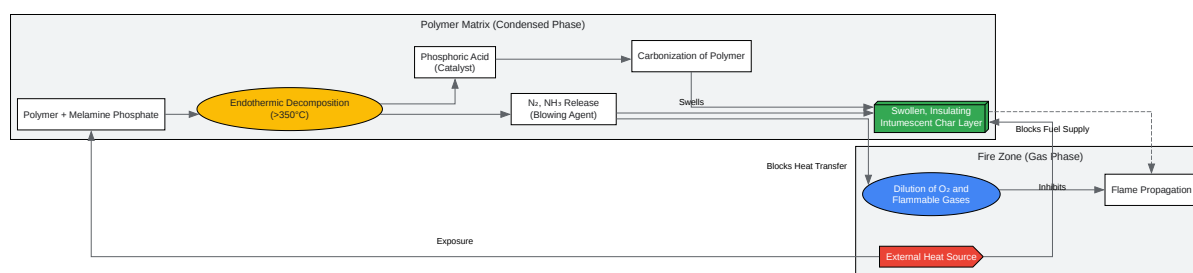
Melamine phosphate (MP) and its polymeric form, melamine polyphosphate (MPP), are highly effective halogen-free intumescent flame retardants (IFRs).[1] Due to their nitrogen and phosphorus content, they offer a synergistic flame retardant effect, making them a popular choice for enhancing the fire safety of a wide range of thermoplastic and thermosetting polymers.[2] These additives are favored for their environmental safety profile, low smoke generation, and high thermal stability, which allows for processing at temperatures up to 320-350°C.[2][3] This document provides an overview of the application of melamine phosphate in polymers, its mechanism of action, quantitative performance data, and detailed protocols for experimental evaluation.

Mechanism of Action: Intumescent Flame Retardancy

Melamine phosphate functions primarily through a condensed-phase intumescent mechanism, which involves the formation of a protective, insulating char layer on the polymer surface upon exposure to heat.[2] This process can be broken down into three key stages:

- **Decomposition & Acid Source:** Above 350°C, melamine polyphosphate undergoes an endothermic decomposition. This acts as a heat sink, cooling the polymer.[2][3] It releases phosphoric acid or polyphosphoric acid.
- **Charring:** The phosphoric acid acts as a catalyst, promoting the dehydration and carbonization of the polymer matrix to form a stable carbonaceous char.[2][4]
- **Blowing (Intumescence):** Simultaneously, the melamine component decomposes to release non-combustible gases like ammonia and nitrogen.[3][5] These gases act as blowing agents, causing the char layer to swell and expand, creating a highly effective insulating barrier. This "intumescent" char layer limits heat transfer to the underlying polymer and restricts the flow of flammable volatile gases to the combustion zone.[4]

This dual action in both the condensed phase (charring) and gas phase (release of inert gases) makes melamine phosphate a highly efficient flame retardant.[6]



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Caption: Intumescent flame retardant mechanism of melamine phosphate.

Applications and Performance Data

Melamine phosphate is compatible with a wide variety of polymers. Its application is particularly prominent in glass fiber-reinforced polyamides (PA) and polyesters (PBT), where high processing temperatures are required.^[2] It is also used effectively in polyolefins (PP), polyurethanes (PU), and epoxy resins (EP).^{[3][7][8]}

The following tables summarize the quantitative flame retardant performance of polymers with and without melamine polyphosphate (MPP).

Table 1: Flame Retardant Performance in Glass Fiber-Reinforced Polyamide 66 (GF-PA66)

Formula tion (wt%)	LOI (%)	UL-94 Rating (1.6 mm)	Peak HRR (kW/m ²)	THR (MJ/m ²)	TSR (m ² /m ²)	Char Yield (%)	Referen ce
Neat GF- PA66	~24.0	No Rating	>1000	>100	High	<1	[5]
PA66 + 17% MPP	32.1	V-1	585	72.8	1362	10.2	[5]
PA66 + 11.9% MPP + 5.1% PI*	33.9	V-0	486	68.9	1126	14.5	[5]
PA66 + 25% MPP	38.0	V-0	-	-	-	-	[9]

*PI: Polyimide, a synergistic charring agent.

Table 2: Flame Retardant Performance in Polypropylene (PP)

Formulation (wt%)	LOI (%)	UL-94 Rating (3.2 mm)	Peak HRR (kW/m ²)	THR (MJ/m ²)	Char Yield (%)	Reference
Neat PP	17.5	No Rating	1740	125	0	[7]
PP + 20% Lignin*	20.5	No Rating	750	110	9	[7]
PP + 14% Lignin* + 6% MP	23.5	No Rating	600	100	11	[7]
PP + 30% IFR**	28.5	V-0	284	95	26.5	[10]

*Lignin used as a charring agent. MP: Melamine Phosphate. **IFR system based on Ammonium Polyphosphate (APP), a related N-P flame retardant.

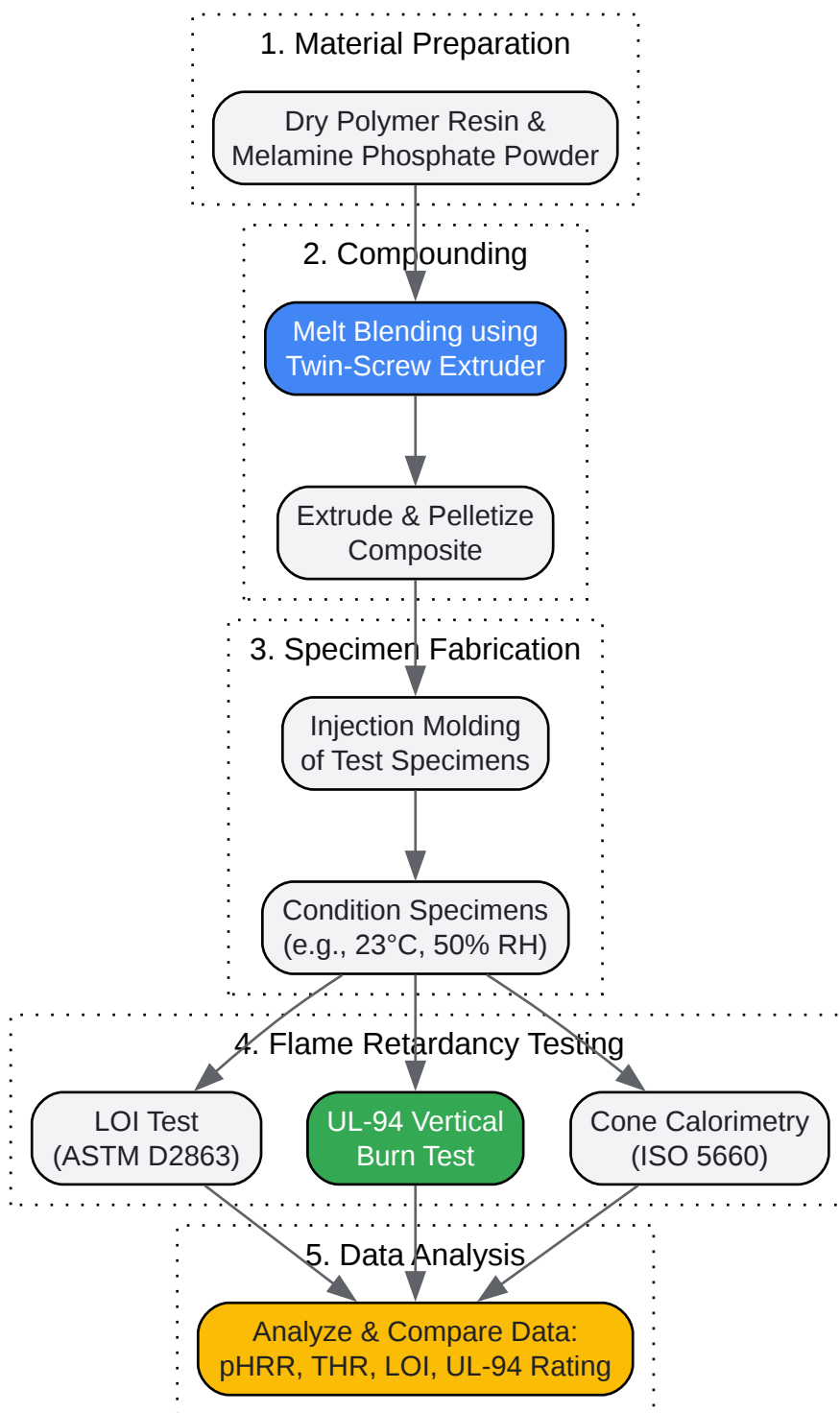
Table 3: Flame Retardant Performance in Epoxy Resin (EP) and Polyurethane (PU)

Polymer System	Formulation (wt%)	LOI (%)	UL-94 Rating	Reference
Epoxy Resin	Neat EP	~21.0	No Rating	[3]
Epoxy Resin	EP + 10% MPP	25.0	-	[3]
Si-Polyurethane	Neat Si-PU	~22.0	No Rating	[8]

| Si-Polyurethane | Si-PU + 30% MPP | 27.0 | V-1 [[8]] |

Experimental Workflow and Protocols

Evaluating the efficacy of melamine phosphate in a polymer matrix involves composite preparation followed by standardized flame retardancy testing.



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